

Unraveling the Molecular Architecture of 9-Deacetyltaxinine E: A Technical Guide

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Compound of Interest

Compound Name: 9-Deacetyltaxinine E

Cat. No.: B15591849

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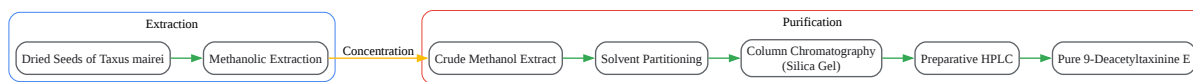
This in-depth guide provides a comprehensive overview of the chemical structure elucidation of **9-Deacetyltaxinine E**, a taxoid natural product isolated from the seeds of the Chinese yew, *Taxus mairei*. This document details the experimental protocols and spectroscopic data integral to its structural determination, presenting a valuable resource for researchers in natural product chemistry, medicinal chemistry, and drug development.

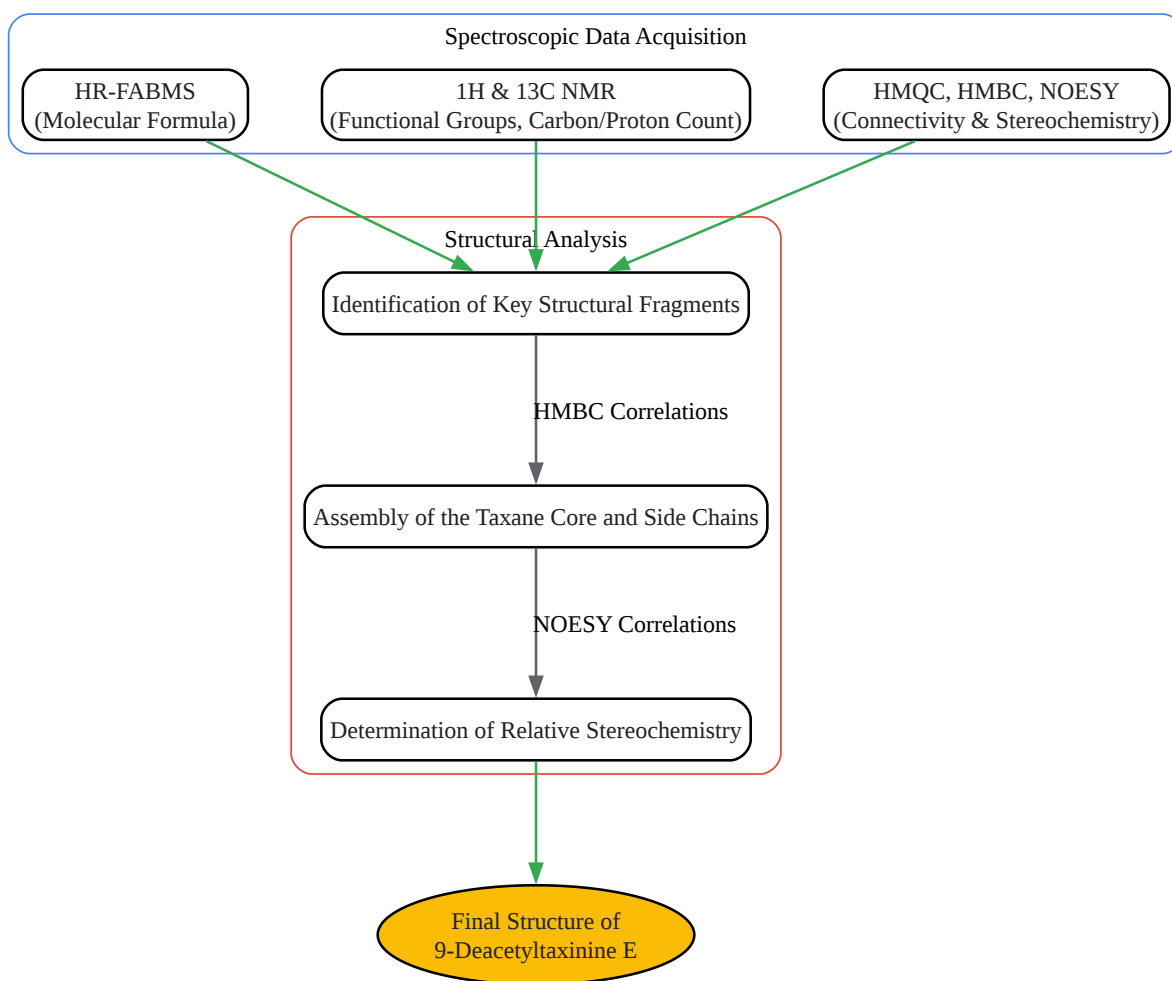
Introduction

9-Deacetyltaxinine E is a complex diterpenoid belonging to the taxane family, a class of compounds renowned for its prominent member, the anticancer drug Paclitaxel (Taxol®). The accurate determination of the chemical structure of novel taxoids is paramount for understanding their biosynthetic pathways, structure-activity relationships, and potential therapeutic applications. The elucidation of **9-Deacetyltaxinine E**'s structure involved a meticulous process of isolation followed by a suite of advanced spectroscopic techniques. A pivotal study in the characterization of this molecule was the structural revision of a compound previously identified as 10-deacetyltaxinine to what is now correctly known as 9-deacetyltaxinine.^[1] This guide synthesizes the available data to present a clear and detailed account of this process.

Isolation Protocol

The isolation of **9-Deacetyltaxinine E** from its natural source is a multi-step process requiring careful extraction and chromatographic separation. The general workflow for isolating taxoids from *Taxus mairei* seeds is outlined below.





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References

- 1. Isolation and structure revision of 10-deacetyltaxinine from the seeds of the Chinese yew, *Taxus mairei* - PubMed [pubmed.ncbi.nlm.nih.gov]
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